

BRD5080: A Comparative Analysis of a Novel GPR65 Positive Allosteric Modulator

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Compound of Interest

Compound Name: *BRD5080*

Cat. No.: *B15561062*

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For researchers, scientists, and drug development professionals, this guide provides an objective comparison of **BRD5080**'s efficacy against other known inhibitors of the G protein-coupled receptor 65 (GPR65), supported by experimental data and detailed protocols.

BRD5080 is a potent, positive allosteric modulator (PAM) of GPR65, a proton-sensing receptor implicated in inflammatory and autoimmune diseases.[1][2][3] Unlike traditional inhibitors that block receptor activity, PAMs like **BRD5080** enhance the receptor's response to its endogenous ligand, in this case, protons (low pH).[4] This mechanism offers a nuanced approach to modulating GPR65 signaling, which is gaining interest for therapeutic intervention in conditions such as inflammatory bowel disease (IBD).[3][5]

Comparative Efficacy of GPR65 Modulators

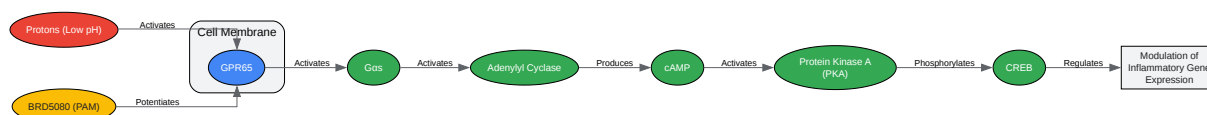
The primary measure of efficacy for GPR65 modulators is their ability to induce cyclic adenosine monophosphate (cAMP) production, a key second messenger in the GPR65 signaling cascade.[5][6] The half-maximal effective concentration (EC50) is a standard metric used to quantify the potency of these compounds. A lower EC50 value indicates a higher potency.

Compound	Type	Target	EC50 (μM)	Cell Line	Notes
BRD5080	Positive Allosteric Modulator	GPR65	~1-5 (pH dependent)	HeLa cells expressing hGPR65	Potentiates GPR65 signaling in response to acidic pH.[3]
BTB09089	Agonist	GPR65	5.2	HEK293 cells expressing hGPR65	A well-characterized GPR65 agonist often used as a standard.[1][7]
ZINC13684400	Positive Allosteric Modulator	GPR65	30	Not specified	Identified as a GPR65 allosteric agonist.[8]
Psychosine	Agonist	GPR65	8.8 (forskolin co-stimulation)	Not specified	Reported to decrease forskolin-induced cAMP accumulation.[1]
ZINC62678696	Negative Allosteric Modulator	GPR65	Not Applicable (Inhibitor)	Not specified	Identified as a negative allosteric modulator of GPR65.[8]

Table 1: Comparative efficacy of **BRD5080** and other known GPR65 modulators based on their ability to induce or inhibit cAMP production.

Signaling Pathway and Experimental Workflow

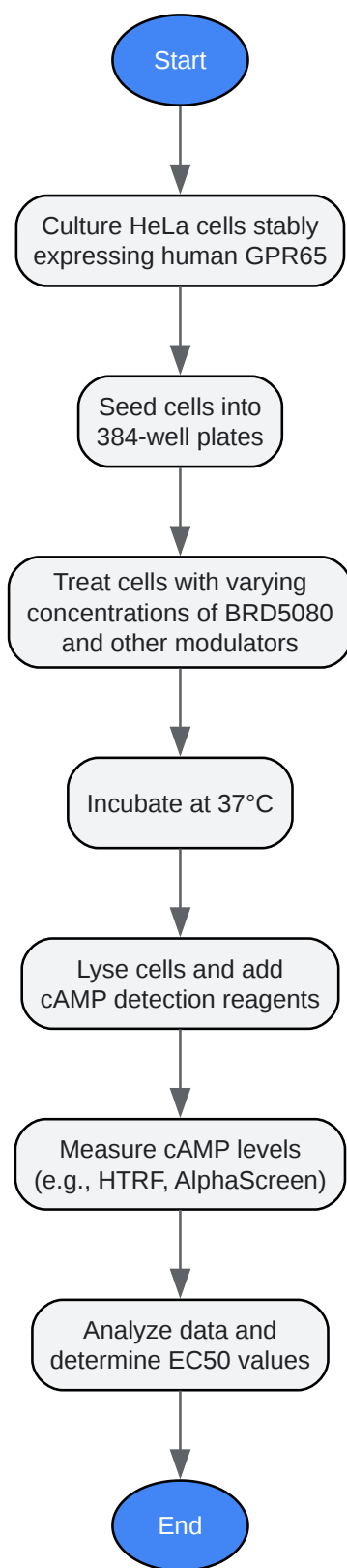
The activation of GPR65 by its endogenous ligand (protons) or by allosteric modulators like **BRD5080** initiates a downstream signaling cascade that plays a crucial role in modulating inflammatory responses.



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GPR65 signaling cascade initiated by low pH and potentiated by **BRD5080**.

The experimental workflow to determine the efficacy of GPR65 modulators typically involves a cell-based cAMP assay.



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Workflow for determining the efficacy of GPR65 modulators using a cAMP assay.

Experimental Protocols

cAMP Accumulation Assay

This protocol is designed to measure the intracellular accumulation of cAMP in response to GPR65 modulation.

Materials:

- HeLa cells stably expressing human GPR65[9]
- Cell culture medium (e.g., DMEM with 10% FBS)
- Phosphate-Buffered Saline (PBS)
- Cell dissociation solution (e.g., Trypsin-EDTA)
- 384-well white opaque tissue culture plates
- **BRD5080** and other test compounds
- cAMP assay kit (e.g., HTRF cAMP dynamic 2 kit, AlphaScreen cAMP assay kit)[10][11]
- Plate reader compatible with the chosen assay technology

Procedure:

- Cell Culture and Seeding:
 - Culture HeLa cells expressing hGPR65 in standard conditions (37°C, 5% CO₂).[9]
 - Harvest cells using a cell dissociation solution and resuspend in fresh medium.
 - Seed the cells into 384-well plates at an optimized density (e.g., 1,000-5,000 cells per well) and incubate overnight.[12]
- Compound Treatment:

- Prepare serial dilutions of **BRD5080** and other GPR65 modulators in a suitable assay buffer.
- Remove the culture medium from the cell plates and add the compound dilutions.
- To assess pH-dependent activity, the assay buffer should be adjusted to the desired pH (e.g., ranging from 6.6 to 7.6).[3]
- Incubation:
 - Incubate the plates at 37°C for a predetermined period (e.g., 30 minutes) to allow for cAMP production.[13]
- Cell Lysis and cAMP Detection:
 - Following incubation, add the lysis buffer and detection reagents from the cAMP assay kit to each well.
 - Incubate the plates at room temperature for the time specified in the kit protocol (typically 60 minutes) to allow for the detection reaction to occur.[10]
- Data Acquisition and Analysis:
 - Measure the signal (e.g., fluorescence ratio for HTRF, light emission for AlphaScreen) using a compatible plate reader.
 - The signal is inversely proportional to the amount of cAMP produced.
 - Plot the signal as a function of the compound concentration and fit the data to a four-parameter logistic equation to determine the EC50 value.[14]

This comprehensive guide provides a comparative overview of **BRD5080**'s efficacy, placing it in the context of other known GPR65 modulators. The detailed experimental protocols and workflow diagrams offer a practical resource for researchers aiming to investigate GPR65 signaling and the therapeutic potential of its modulators.

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References

- [1. api.repository.cam.ac.uk](https://api.repository.cam.ac.uk) [api.repository.cam.ac.uk]
- [2. researchgate.net](https://researchgate.net) [researchgate.net]
- [3. Small-molecule probe for IBD risk variant GPR65 I231L alters cytokine signaling networks through positive allosteric modulation - PMC](#) [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- [4. Targeting Neuronal GPR65 With Delayed BTB09089 Treatment Improves Neurorehabilitation Following Ischemic Stroke - PMC](#) [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- [5. IBD-associated G protein-coupled receptor 65 variant compromises signalling and impairs key functions involved in inflammation - PubMed](#) [pubmed.ncbi.nlm.nih.gov]
- [6. Compartment-Specific Activation of the Proton-Sensor GPR65 is Uncoupled from Receptor Trafficking - PMC](#) [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- [7. medchemexpress.com](https://medchemexpress.com) [medchemexpress.com]
- [8. Allosteric ligands for the pharmacologically dark receptors GPR68 and GPR65 - PMC](#) [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- [9. HeLa TI cell-based assay as a new approach to screen for chemicals able to reactivate the expression of epigenetically silenced genes - PMC](#) [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- [10. resources.revvity.com](https://resources.revvity.com) [resources.revvity.com]
- [11. resources.revvity.com](https://resources.revvity.com) [resources.revvity.com]
- [12. revvity.com](https://revvity.com) [revvity.com]
- [13. eurofinsdiscovery.com](https://eurofinsdiscovery.com) [eurofinsdiscovery.com]
- [14. Innovative functional cAMP assay for studying G protein-coupled receptors: application to the pharmacological characterization of GPR17 - PubMed](#) [pubmed.ncbi.nlm.nih.gov]
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